

Application Note and Protocol: Spectrophotometric Determination of Gallium(III) with Eriochrome Red B

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Compound of Interest

Compound Name: C.I. Mordant Red 7

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This document provides a detailed protocol for the quantitative determination of gallium(III) ions in aqueous samples using Eriochrome Red B as a chromogenic reagent. This method is based on the formation of a stable, colored complex between gallium(III) and Eriochrome Red B, which can be measured spectrophotometrically.

Principle

Gallium(III) ions react with Eriochrome Red B in a slightly acidic to neutral medium to form a colored complex. The intensity of the color produced is directly proportional to the concentration of gallium in the sample. The absorbance of the complex is measured at its wavelength of maximum absorbance (λ_{max}) and compared to a calibration curve prepared from standard gallium solutions to determine the concentration of gallium in the unknown sample. While the precise λ_{max} for the gallium-Eriochrome Red B complex is not specified in the provided search results, it is expected to be in the visible range, likely between 470 nm and 600 nm, similar to other metal-Eriochrome dye complexes[1]. Experimental determination of the optimal wavelength is a crucial first step.

Reagents and Materials

- Standard Gallium Solution (1000 ppm): Prepare by dissolving a known weight of high-purity gallium metal in a minimal amount of hydrochloric acid and diluting with deionized water. Alternatively, commercially available certified gallium standards can be used.

- Working Gallium Standards: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water.
- Eriochrome Red B Solution (0.1% w/v): Dissolve 0.1 g of Eriochrome Red B powder in 100 mL of 95% ethanol[2]. The solution is stable indefinitely when stored in a dark bottle[2].
- Buffer Solution (pH 4.0 - 6.0): An acetic acid-sodium acetate buffer is recommended to maintain the optimal pH for complex formation. Based on similar methods for aluminum, a pH in the range of 4.1-6.1 is likely optimal[1]. The exact pH should be optimized experimentally.
- Spectrophotometer: A UV-Visible spectrophotometer capable of measuring absorbance in the 400-700 nm range.
- Glassware: Calibrated volumetric flasks, pipettes, and cuvettes.

Experimental Protocol

3.1. Determination of the Wavelength of Maximum Absorbance (λ_{max})

- Pipette a known volume of a standard gallium solution into a volumetric flask.
- Add a specific volume of the Eriochrome Red B solution.
- Add the buffer solution to adjust the pH to the desired value (e.g., pH 5.0).
- Dilute to the mark with deionized water and mix well.
- Allow the solution to stand for a recommended time for full color development (e.g., 5-10 minutes)[1].
- Scan the absorbance of the solution in the spectrophotometer over a wavelength range of 400-700 nm against a reagent blank (containing all reagents except gallium).
- The wavelength at which the maximum absorbance is observed is the λ_{max} for the gallium-Eriochrome Red B complex.

3.2. Calibration Curve

- Into a series of 25 mL volumetric flasks, pipette increasing volumes of the working standard gallium solution (e.g., 0, 1, 2, 5, 10, 15 mL of a 10 ppm solution).
- To each flask, add 2.0 mL of the 0.1% Eriochrome Red B solution.
- Add 5.0 mL of the buffer solution (optimal pH).
- Dilute to the mark with deionized water, mix thoroughly, and allow for color development.
- Measure the absorbance of each solution at the predetermined λ_{max} against the reagent blank.
- Plot a graph of absorbance versus the concentration of gallium. This should yield a linear relationship that follows Beer's Law.

3.3. Analysis of Unknown Sample

- Take a suitable aliquot of the sample solution in a 25 mL volumetric flask.
- Follow steps 2-5 as described for the calibration curve.
- From the measured absorbance of the unknown sample, determine the concentration of gallium using the calibration curve.

Data Presentation

The following table summarizes the key parameters that need to be experimentally determined for this analysis.

Parameter	Recommended Value/Range	Notes
Wavelength of Max. Absorbance (λ_{max})	To be determined experimentally (expect ~470-600 nm)	Scan the spectrum of the Ga-Eriochrome Red B complex against a reagent blank.
Optimal pH	4.0 - 6.0	An acetic acid-sodium acetate buffer is suitable. The precise pH should be optimized for maximum and stable absorbance[1].
Reagent Concentration	2.0 mL of 0.1% Eriochrome Red B per 25 mL final volume	The concentration of the reagent should be in excess to ensure all gallium ions form the complex[1].
Reaction Time	5 - 10 minutes	Allow sufficient time for the complex formation and color development to reach equilibrium[1].
Linearity Range	To be determined experimentally	The range of gallium concentrations over which the absorbance is directly proportional to the concentration.
Molar Absorptivity (ϵ)	To be calculated from the calibration curve	A measure of how strongly the complex absorbs light at a given wavelength.
Limit of Detection (LOD)	To be determined experimentally	The lowest concentration of gallium that can be reliably detected.
Limit of Quantification (LOQ)	To be determined experimentally	The lowest concentration of gallium that can be accurately quantified.

Interferences

Several metal ions are known to form complexes with Eriochrome Red B and can interfere with the determination of gallium. Potential interfering ions include Al(III), Fe(III), Cu(II), and other transition metals[3]. The interference from these ions can be minimized by using appropriate masking agents. For instance, ascorbic acid can be effective in masking iron[3]. The tolerance limits for various ions should be investigated during method validation.

Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow for the spectrophotometric analysis of gallium using Eriochrome Red B.

Caption: Workflow for Gallium Analysis.

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References

- 1. geniusjournals.org [geniusjournals.org]
- 2. Preparation of Titration Indicators [dhanlaldelloyd.tripod.com]
- 3. Masking of iron and other interferences during the spectrophotometric analysis of aluminum from soil samples using Alizarin Red S - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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